

Application Notes and Protocols for SYNTi in High-Throughput Screening

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Compound of Interest

Compound Name: SYNTi

Cat. No.: B12398853

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Abstract

This document provides detailed application notes and protocols for the utilization of **SYNTi**, a novel small molecule inhibitor, in high-throughput screening (HTS) campaigns. **SYNTi** is a potent and selective antagonist of the hypothetical SYNT Kinase, a key regulator in a novel signaling pathway implicated in oncogenesis. These guidelines offer a framework for the identification and characterization of **SYNTi** and other potential inhibitors of the SYNT Kinase pathway, from initial assay development to lead validation. The protocols and data presentation formats are designed to be adaptable for various research and drug discovery settings.

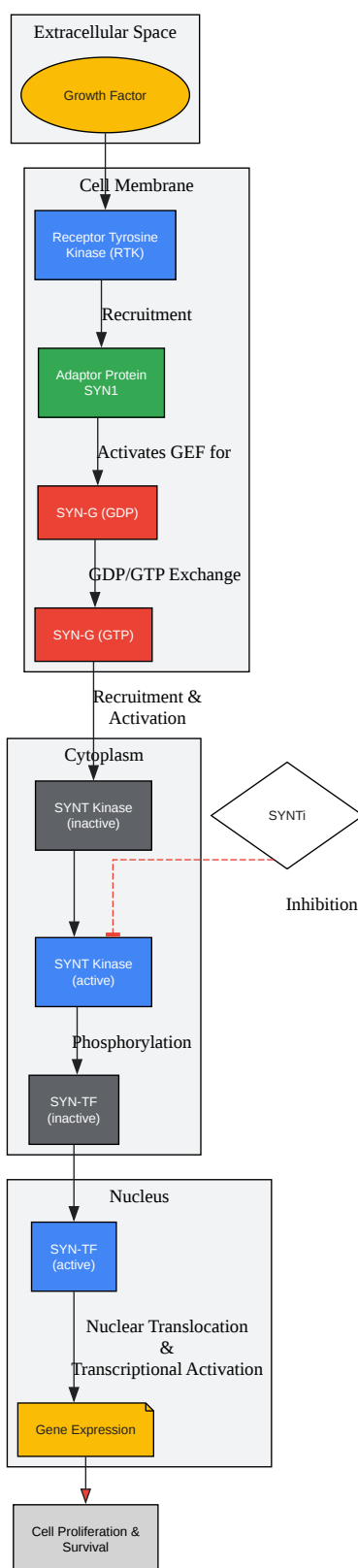
Introduction to SYNTi and the SYNT Kinase Pathway

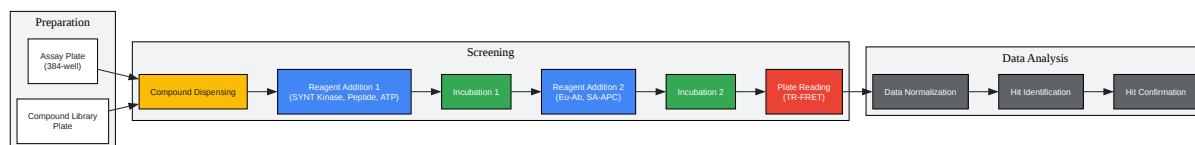
SYNTi is a synthetic, cell-permeable small molecule designed to target the ATP-binding site of SYNT Kinase, a previously uncharacterized serine/threonine kinase. The SYNT Kinase pathway is a newly discovered signaling cascade that plays a critical role in cell proliferation and survival. Aberrant activation of this pathway has been identified in several cancer cell lines.

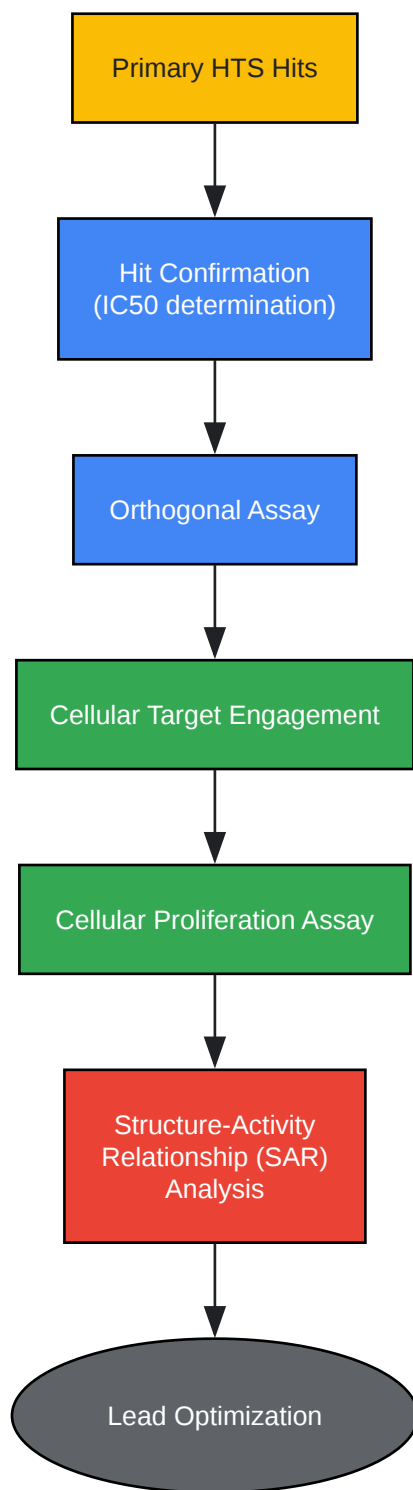
Mechanism of Action: **SYNTi** acts as a competitive inhibitor of ATP binding to the catalytic domain of SYNT Kinase. This inhibition prevents the phosphorylation of downstream substrates, thereby disrupting the signaling cascade and leading to cell cycle arrest and apoptosis in cells with a hyperactive SYNT Kinase pathway.

The SYNT Kinase Signaling Pathway

The SYNT Kinase pathway is initiated by the binding of a growth factor to its cognate receptor tyrosine kinase (RTK). This leads to the recruitment and activation of the adaptor protein SYN1, which in turn activates the guanine nucleotide exchange factor (GEF) for the small GTPase SYN-G. Activated SYN-G then recruits and activates SYNT Kinase at the cell membrane. SYNT Kinase subsequently phosphorylates and activates the transcription factor SYN-TF, which translocates to the nucleus and promotes the expression of genes involved in cell cycle progression and survival.







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